β-Alaninamide: A Technical Guide to its Biological Activity and Function

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-aminopropanamide*
CAS No.:	*4726-85-6*
Cat. No.:	*B1594134*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

β-Alaninamide, the amide derivative of the non-proteinogenic amino acid β-alanine, primarily functions as a substrate for the ubiquitous cell-surface enzyme Aminopeptidase N (APN, also known as CD13). Its core biological activity lies in its enzymatic hydrolysis to yield β-alanine, effectively serving as a pro-drug for this versatile molecule. The subsequent physiological effects are therefore attributable to the biological roles of β-alanine, which include serving as a rate-limiting precursor to the dipeptide carnosine, a potent intracellular pH buffer and antioxidant. This guide provides a comprehensive overview of the known biological activities of β-alaninamide, its metabolic fate, and the functional consequences of its conversion to β-alanine. Detailed experimental protocols for the characterization of its enzymatic hydrolysis and the quantification of its metabolic product are also presented.

Core Biological Activity: Hydrolysis by Aminopeptidase N (CD13)

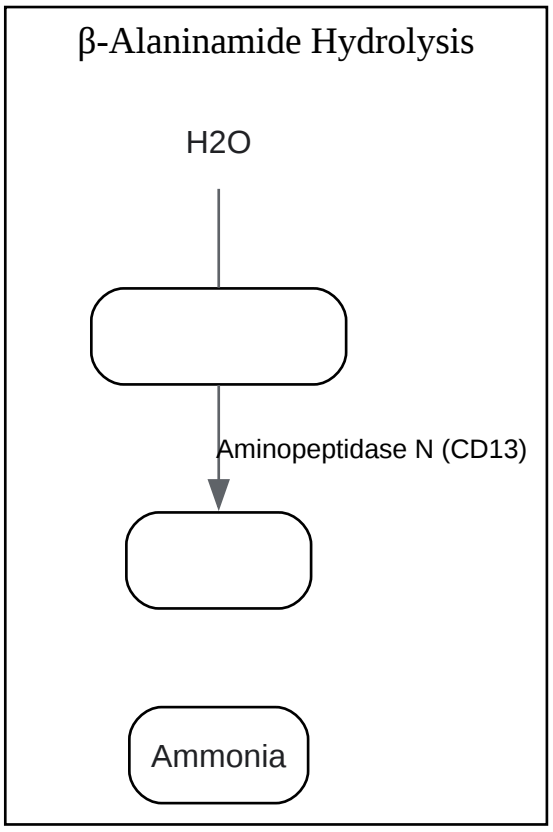
© 2026 BenchChem. All rights reserved.

The principal biological activity of β-alaninamide is its role as a substrate for Aminopeptidase N (APN/CD13), a zinc-dependent metalloprotease widely expressed on the surface of various cell types, including endothelial, epithelial, and hematopoietic cells[1]. APN cleaves neutral amino acids from the N-terminus of peptides and polypeptides, and its activity on β-alaninamide results in the hydrolysis of the amide bond to release β-alanine and ammonia.

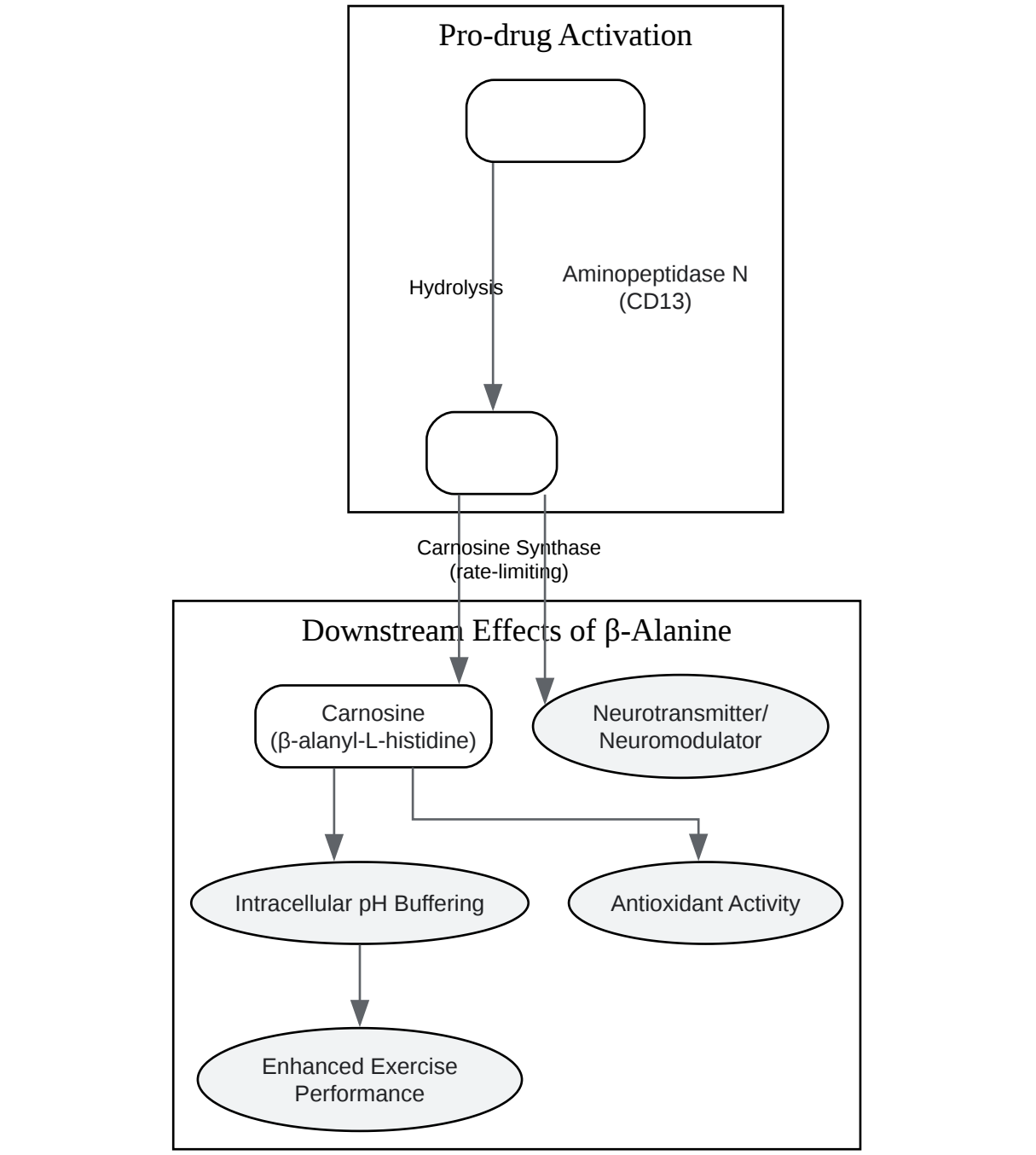
Enzymatic Reaction

The enzymatic conversion of β-alaninamide to β-alanine is a hydrolytic cleavage reaction catalyzed by APN.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Aminopeptidase N - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [β-Alaninamide: A Technical Guide to its Biological Activity and Function]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594134/docs#alaninamide-a-technical-guide-to-its-biological-activity-and-function]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.